

4-Ethyl-2,3-dimethyloctane IUPAC name and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethyl-2,3-dimethyloctane

Cat. No.: B14559399

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Chemical Identity and Synonyms

The unequivocally correct IUPAC name for the compound is **4-Ethyl-2,3-dimethyloctane**.^{[1][2]}

This nomenclature is determined by identifying the longest carbon chain and numbering it to give the substituents the lowest possible locants.

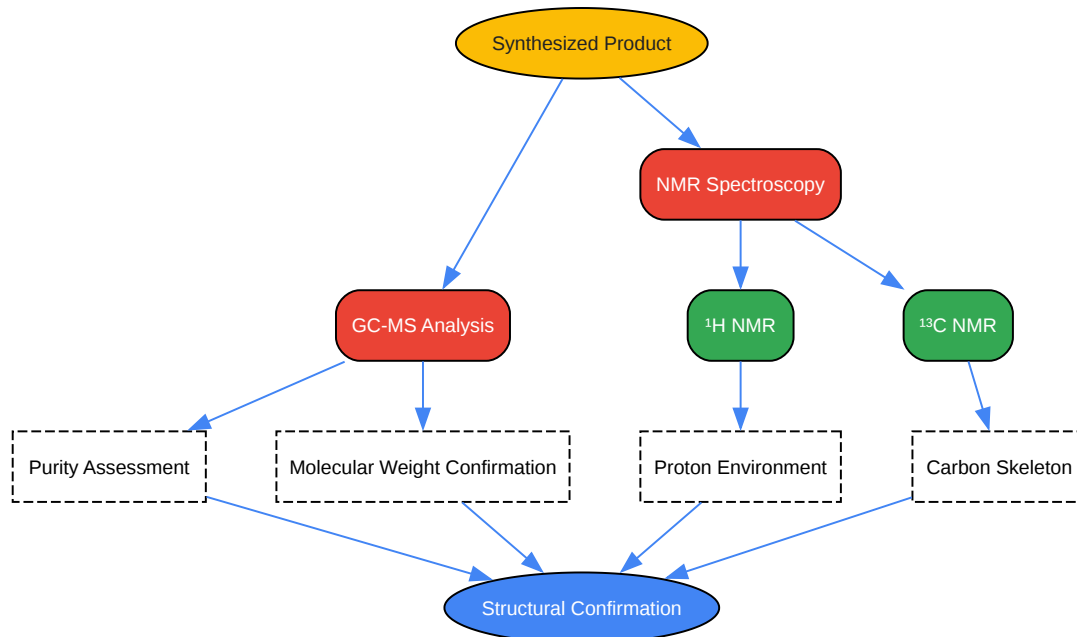
A variety of synonyms and identifiers are used in chemical databases and literature, which are crucial for comprehensive data retrieval.

Identifier Type	Value	Reference
IUPAC Name	4-Ethyl-2,3-dimethyloctane	^[1]
CAS Number	62184-00-3	^[1]
Molecular Formula	C ₁₂ H ₂₆	^[1]
Synonym	2,3-dimethyl-4-ethyloctane	
PubChem CID	15732319	^[1]
DSSTox Substance ID	DTXSID60577607	^[1]

Below is a diagram illustrating the IUPAC naming convention for **4-Ethyl-2,3-dimethyloctane**.



Analytical Workflow for 4-Ethyl-2,3-dimethyloctane



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References

- 1. 4-Ethyl-2,3-dimethyloctane | C₁₂H₂₆ | CID 15732319 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. m.youtube.com [m.youtube.com]
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